

Spectroscopic data for 1-Chloro-4-methoxy-2,2,3-trimethylbutane

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Compound of Interest

Compound Name: 1-Chloro-4-methoxy-2,2,3-trimethylbutane

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An In-depth Technical Guide to the Predicted Spectroscopic Data of 1-Chloro-4-methoxy-2,2,3-trimethylbutane

A Note on Predicted Data: Direct experimental spectroscopic data for **1-Chloro-4-methoxy-2,2,3-trimethylbutane** is not readily available in public databases. The following guide is a comprehensive prediction based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) for analogous chemical structures and functional groups. This document is intended to serve as a robust reference for researchers and scientists in the field of drug development and chemical analysis.

Molecular Structure and Overview

1-Chloro-4-methoxy-2,2,3-trimethylbutane is a halogenated ether with a sterically hindered alkyl backbone. Its structure presents several key features that will influence its spectroscopic signature. Understanding the symmetry and electronic environment of each atom is crucial for the accurate prediction of its spectral data.

Caption: Predicted 2D structure of **1-Chloro-4-methoxy-2,2,3-trimethylbutane**.

Predicted ^1H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy provides detailed information about the hydrogen atoms in a molecule. The predicted spectrum of **1-Chloro-4-methoxy-2,2,3-trimethylbutane** would be complex due to the number of distinct proton environments.

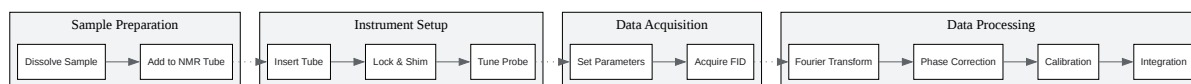
Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.65	s	2H	-CH ₂ -Cl	Protons on a carbon adjacent to an electronegative chlorine atom are deshielded.
~3.40	t	2H	-CH ₂ -O-	Protons on a carbon adjacent to an electronegative oxygen atom are deshielded.
~3.30	s	3H	-O-CH ₃	Protons of the methoxy group are in a distinct chemical environment.
~2.10	m	1H	-CH(CH ₃)-	The methine proton is coupled to the adjacent methyl and methylene protons.
~1.15	s	6H	-C(CH ₃) ₂ -	The two methyl groups on the quaternary carbon are equivalent and show no splitting.
~0.95	d	3H	-CH(CH ₃)-	This methyl group is coupled

to the adjacent
methine proton.

Experimental Protocol for ^1H NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **1-Chloro-4-methoxy-2,2,3-trimethylbutane** in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Instrument Setup:
 - Use a 500 MHz NMR spectrometer.
 - Tune and shim the probe to the CDCl_3 lock signal.
- Acquisition Parameters:
 - Acquire a standard one-dimensional proton spectrum.
 - Set the spectral width to cover a range of -1 to 12 ppm.
 - Use a 90° pulse angle.
 - Set the relaxation delay to 2 seconds.
 - Acquire 16 scans for a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the free induction decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale to the TMS signal at 0.00 ppm.
 - Integrate the signals to determine the relative number of protons.



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Caption: Workflow for ¹H NMR Spectroscopy.

Predicted ¹³C NMR Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule.

Due to the lack of symmetry, each carbon atom in **1-Chloro-4-methoxy-2,2,3-trimethylbutane** is expected to have a unique chemical shift.

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale
~75.0	-CH ₂ -O-	The carbon attached to the electronegative oxygen is significantly deshielded.
~59.0	-O-CH ₃	The methoxy carbon is also deshielded by the adjacent oxygen.
~55.0	-CH ₂ -Cl	The carbon bonded to chlorine is deshielded. ^[1]
~45.0	-C(CH ₃) ₂ -	Quaternary carbons are typically found in this region.
~38.0	-CH(CH ₃)-	The methine carbon's chemical shift is influenced by adjacent alkyl groups.
~25.0	-C(CH ₃) ₂ -	The methyl carbons on the quaternary center are shielded.
~18.0	-CH(CH ₃)-	The terminal methyl group is in a shielded environment.

Experimental Protocol for ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ¹H NMR spectroscopy.
- Instrument Setup:
 - Use a 125 MHz NMR spectrometer (corresponding to a 500 MHz proton frequency).
 - Tune and shim the probe to the ¹³C frequency.
- Acquisition Parameters:
 - Acquire a proton-decoupled ¹³C spectrum.

- Set the spectral width to cover a range of 0 to 220 ppm.
- Use a 45° pulse angle to allow for a shorter relaxation delay.
- Set the relaxation delay to 1-2 seconds.
- Acquire a larger number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
- Data Processing:
 - Apply a Fourier transform to the FID.
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the CDCl_3 solvent peak at 77.16 ppm.

Predicted Infrared (IR) Spectroscopy

Infrared spectroscopy identifies the functional groups present in a molecule based on the absorption of specific frequencies of infrared light.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
2960-2850	Strong	C-H (alkane) stretch	Characteristic of sp ³ C-H bonds in the alkyl backbone.
1470-1450	Medium	C-H bend	Characteristic of methyl and methylene groups.
1300-1150	Medium	-CH ₂ X wag	The wagging vibration of the CH ₂ group attached to the chlorine is expected in this region. [2] [3]
1150-1085	Strong	C-O (ether) stretch	The C-O-C stretching vibration in ethers gives a strong, characteristic absorption.
850-550	Medium-Weak	C-Cl stretch	The C-Cl stretching vibration appears in the fingerprint region of the spectrum. [2] [3] [4]

Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR)

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or germanium) is clean.
 - Record a background spectrum of the empty ATR accessory.
- Sample Application:

- Place a small drop of neat liquid **1-Chloro-4-methoxy-2,2,3-trimethylbutane** directly onto the ATR crystal.
- Data Acquisition:
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
 - The typical spectral range is 4000-400 cm^{-1} .
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks.

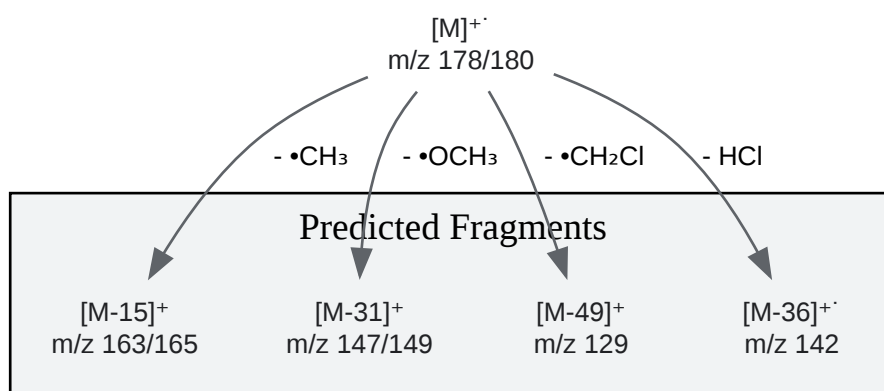
Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **1-Chloro-4-methoxy-2,2,3-trimethylbutane**, the presence of chlorine will result in a characteristic isotopic pattern for the molecular ion and any chlorine-containing fragments.

Predicted Mass Spectral Data (Electron Ionization - EI)

- Molecular Ion (M^+): A pair of peaks will be observed due to the two stable isotopes of chlorine.
 - $m/z = 178$ (for ^{35}Cl)
 - $m/z = 180$ (for ^{37}Cl)
 - The relative intensity of these peaks will be approximately 3:1, reflecting the natural abundance of ^{35}Cl and ^{37}Cl .[\[4\]](#)[\[5\]](#)
- Major Fragmentation Pathways:

- Loss of a methyl group ($-\text{CH}_3$): $[\text{M} - 15]^+$ leading to peaks at m/z 163 and 165.
- Loss of a methoxy group ($-\text{OCH}_3$): $[\text{M} - 31]^+$ leading to peaks at m/z 147 and 149.
- Loss of a chloromethyl radical ($-\text{CH}_2\text{Cl}$): $[\text{M} - 49]^+$ leading to a peak at m/z 129.
- Alpha-cleavage adjacent to the ether oxygen: This can lead to a fragment at m/z 45 ($-\text{CH}_2\text{OCH}_3$) or a larger fragment at m/z 133/135.
- Loss of HCl : $[\text{M} - 36]^+$ leading to a peak at m/z 142, which would be a radical cation of the corresponding alkene.



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Caption: Predicted major fragmentation pathways in EI-MS.

Experimental Protocol for Mass Spectrometry (GC-MS with EI)

- Sample Preparation: Prepare a dilute solution of **1-Chloro-4-methoxy-2,2,3-trimethylbutane** in a volatile organic solvent such as dichloromethane or hexane (e.g., 100 ppm).
- Gas Chromatography (GC) Setup:
 - Use a standard non-polar capillary column (e.g., DB-5ms).

- Set the injector temperature to 250°C.
- Use a temperature program for the oven, for example, hold at 50°C for 2 minutes, then ramp to 280°C at 10°C/min.
- Use helium as the carrier gas with a constant flow rate of 1 mL/min.
- Mass Spectrometry (MS) Setup:
 - Use an electron ionization (EI) source at 70 eV.
 - Set the ion source temperature to 230°C and the quadrupole temperature to 150°C.
 - Scan a mass range of m/z 40-400.
- Data Analysis:
 - Identify the peak corresponding to the compound of interest in the total ion chromatogram (TIC).
 - Analyze the mass spectrum associated with that chromatographic peak.
 - Identify the molecular ion peaks and characteristic fragment ions.

Conclusion

This guide provides a detailed prediction of the ^1H NMR, ^{13}C NMR, IR, and MS spectroscopic data for **1-Chloro-4-methoxy-2,2,3-trimethylbutane**. These predictions, grounded in fundamental spectroscopic principles and data from related compounds, offer a valuable resource for the identification and characterization of this molecule in a research or drug development setting. The provided experimental protocols outline standard procedures for acquiring high-quality spectroscopic data.

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